

N-Nitroso Aripiprazole: A Technical Guide to Carcinogenic Potential Assessment

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Compound of Interest

Compound Name: *N-Nitroso Aripiprazole*

Cat. No.: *B16348155*

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Abstract

N-Nitroso Aripiprazole is a potential impurity of Aripiprazole, a widely used atypical antipsychotic medication. As with other N-nitroso compounds (nitrosamines), there is a significant concern regarding its potential carcinogenicity. This technical guide provides an in-depth overview of the current understanding of the carcinogenic potential of **N-Nitroso Aripiprazole**. It details the general mechanisms of nitrosamine-induced carcinogenesis, outlines standard experimental protocols for assessing genotoxicity and carcinogenicity, and explores in silico approaches for risk evaluation. While specific long-term carcinogenicity data for **N-Nitroso Aripiprazole** is not publicly available, this guide synthesizes the existing knowledge on nitrosamines to provide a framework for its risk assessment. Regulatory bodies such as the FDA and EMA have highlighted the need for rigorous control and risk assessment of nitrosamine impurities in all pharmaceutical products, including Aripiprazole.^{[1][2][3][4][5][6]}

Introduction to N-Nitroso Aripiprazole

N-Nitroso Aripiprazole is a nitrosamine impurity that can form during the synthesis or storage of Aripiprazole. Its chemical structure features a nitroso group attached to a nitrogen atom

within the Aripiprazole molecule. The presence of this functional group raises concerns due to the well-established carcinogenic properties of many nitrosamines.

Chemical Structure:

- IUPAC Name: 7-(4-(4-(2,3-dichlorophenyl)piperazin-1-yl)butoxy)-1-nitroso-3,4-dihydroquinolin-2(1H)-one
- Molecular Formula: C₂₃H₂₆Cl₂N₄O₃
- Structure:

O

N

N

Chemical Structure of N-Nitroso Aripiprazole

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(Note: A full DOT language representation of the complex Aripiprazole structure is beyond the scope of this format. A simplified representation is shown above for illustrative purposes.)

General Mechanisms of Nitrosamine Carcinogenicity

The carcinogenic activity of most nitrosamines is not direct. They require metabolic activation to exert their genotoxic effects. This process typically involves several key steps that lead to the formation of highly reactive electrophiles that can damage DNA.

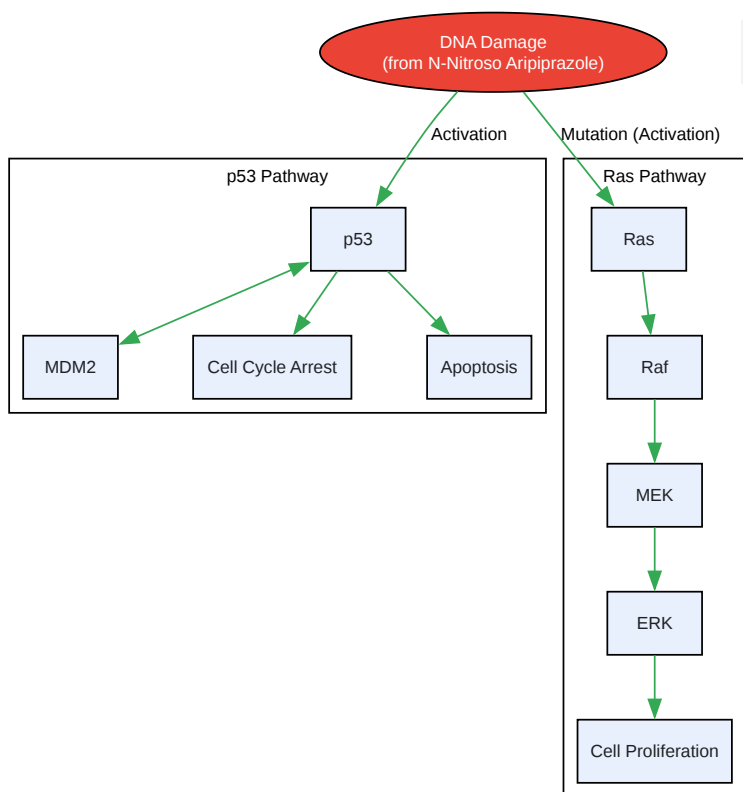
Metabolic Activation

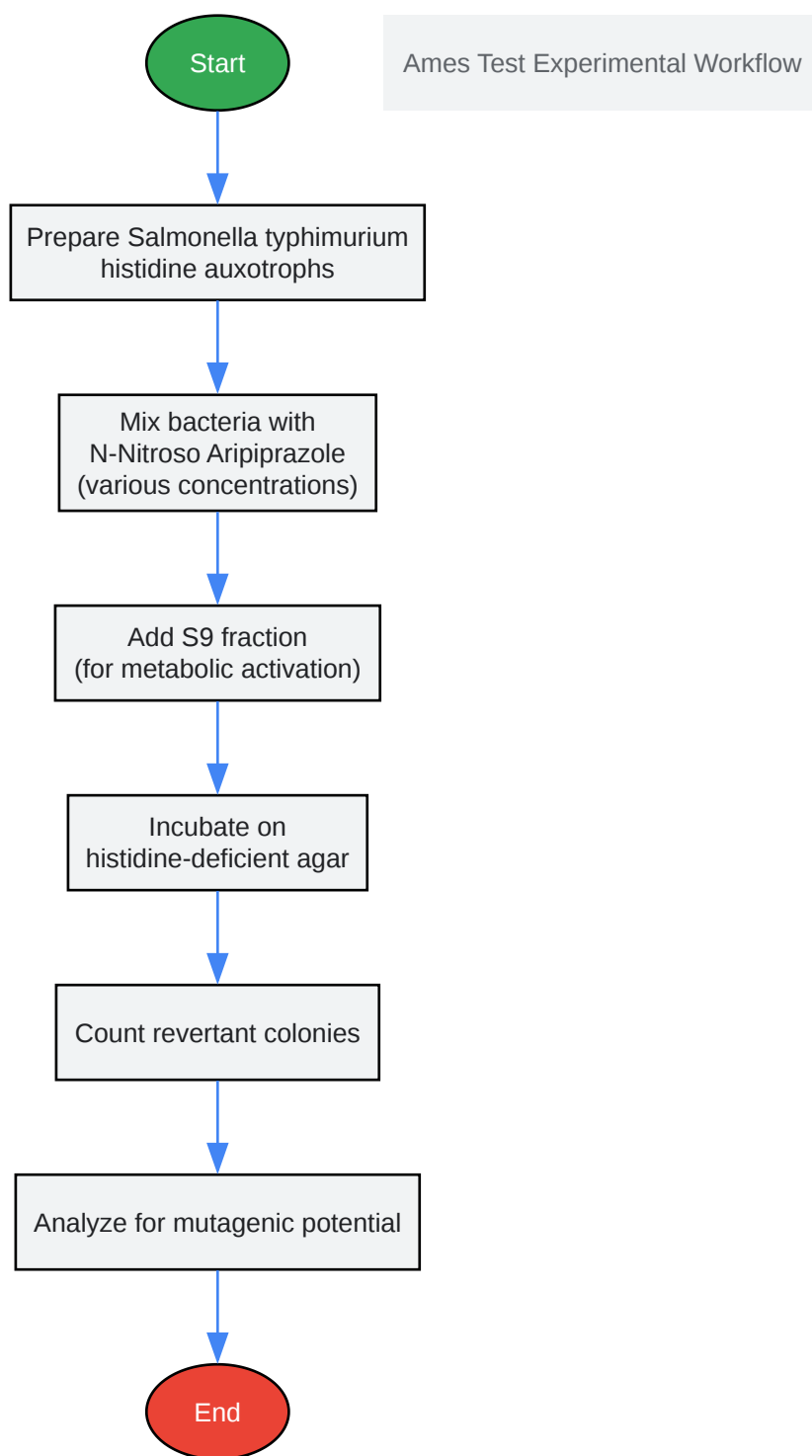
The primary pathway for the metabolic activation of nitrosamines is through α -hydroxylation, catalyzed by cytochrome P450 (CYP) enzymes in the liver. This initial step is critical for the subsequent formation of DNA-reactive species.

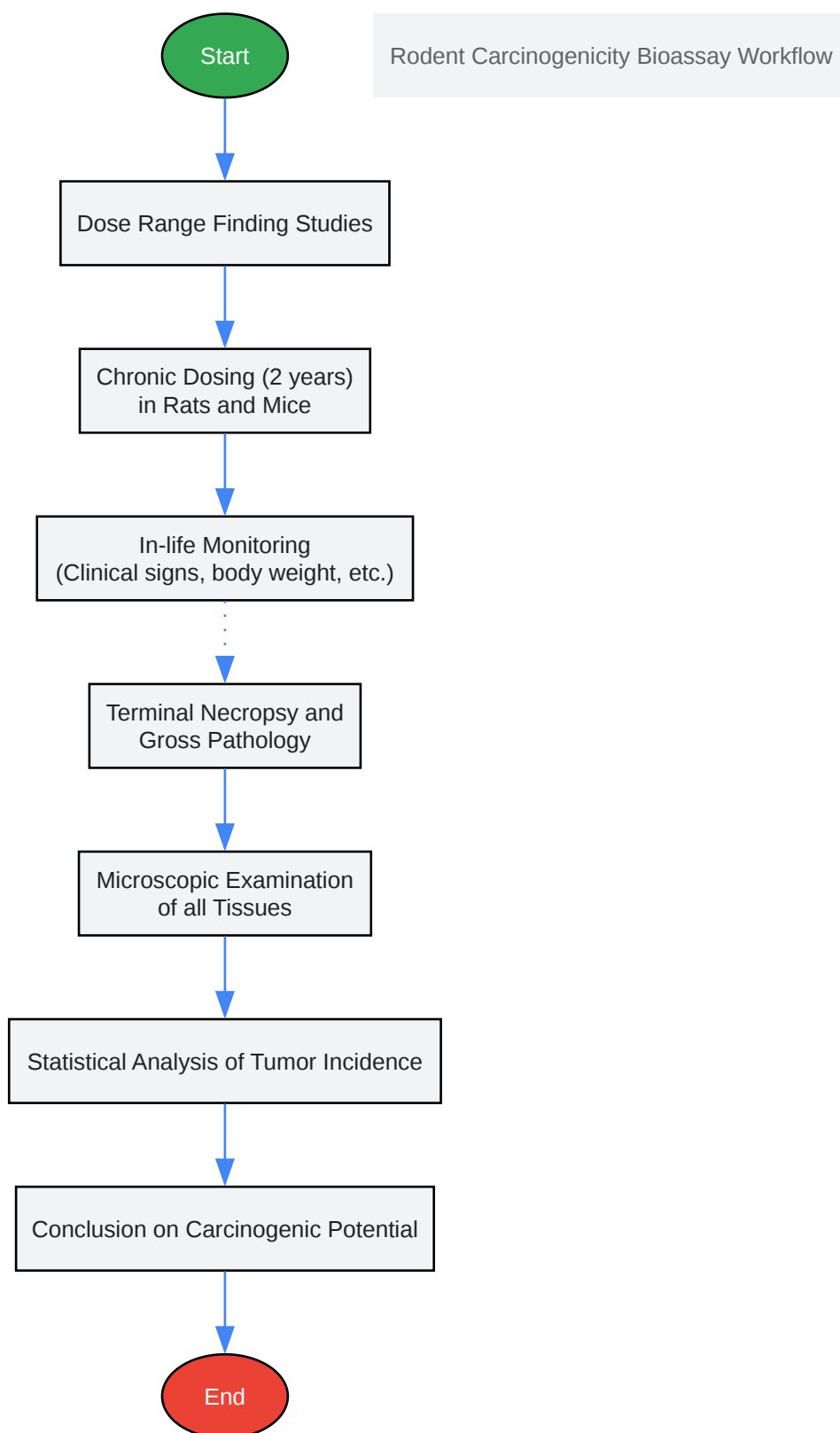
Metabolic Activation of Nitrosamines



Key Signaling Pathways in Nitrosamine Carcinogenesis







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